

Technical Guide: Physicochemical Properties of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE

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Compound of Interest

Compound Name: 2,2-Diethoxy-N-ethyl-1-ethanamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available physicochemical data for the compound (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE. Due to the limited publicly available experimental data for this specific molecule, this guide also furnishes standardized experimental protocols for the determination of its boiling point and density.

Compound Identification

| Property | Value |
|-------------------|--------------------------------------|
| Chemical Name | (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE |
| Synonyms | 2,2-Diethoxy-N-ethylethanamine[1][2] |
| CAS Number | 69148-92-1[1][2][3] |
| Molecular Formula | C8H19NO2[4] |
| Molecular Weight | 161.24 g/mol [4] |
| Structure | CCNCC(OCC)OCC[4] |

Physicochemical Data

A comprehensive literature search did not yield experimentally determined values for the boiling point and density of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE. Chemical suppliers list it as a liquid, but do not provide specific physical properties. It is soluble in organic solvents and is used in the preparation of 1-substituted-2-mercaptoimidazoles which have shown antithyroid activity[1][3].

The table below summarizes the available data.

| Parameter | Value | Source |
|-----------------|--------------------|--------|
| Boiling Point | Data not available | - |
| Density | Data not available | - |
| pKa (Predicted) | 8.52 ± 0.28 | [4] |

Experimental Protocols

For researchers requiring precise data for (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE, the following are detailed standard protocols for the experimental determination of boiling point and density.

3.1. Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.

- Apparatus:
 - Small test tube (e.g., 10 x 75 mm)
 - Thermometer or thermocouple
 - Heating block or oil bath
 - Magnetic stirrer and a small stir bar
 - Clamps and stand

- Procedure:
 - Place approximately 0.5 mL of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE into the test tube along with a small magnetic stir bar.
 - Position the test tube in the heating block or oil bath.
 - Lower the thermometer or thermocouple into the test tube, ensuring the bulb or tip is positioned about 1 cm above the liquid surface to measure the vapor temperature.
 - Begin stirring and gently heat the sample.
 - Observe the liquid until it begins to boil and a ring of refluxing condensate is visible on the inner wall of the test tube.
 - Adjust the heating so that the reflux ring is stable and its upper boundary is level with the thermometer bulb.
 - The stable temperature reading on the thermometer is the boiling point of the liquid. Record the atmospheric pressure at the time of measurement.

3.2. Determination of Density (Oscillating U-tube Method)

Modern digital density meters provide high accuracy with small sample volumes.

- Apparatus:
 - Digital density meter (e.g., Anton Paar DMA series)[5]
 - Syringe for sample injection
 - Thermostatic control for the measurement cell
- Procedure:
 - Calibrate the density meter with dry air and deionized water at a known temperature (e.g., 20 °C).

- Set the desired measurement temperature for the instrument's cell.
- Using a syringe, inject a small volume (typically < 1 mL) of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- Allow the sample to thermally equilibrate within the cell.
- The instrument will measure the oscillation period of the U-tube and automatically calculate the density of the sample.
- Record the density reading. It is advisable to perform multiple measurements and report the average value.

Logical and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate a conceptual synthesis pathway and a general workflow for the physicochemical characterization of a novel amine.

Caption: Conceptual reaction pathway for the synthesis of a tertiary amine.

Caption: General experimental workflow for physicochemical characterization.

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